

A Comprehensive Technical Guide to the Thermochemical Properties of Molybdenum Dichloride Dioxide

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Compound of Interest

Compound Name: Molybdenum dichloride dioxide

Cat. No.: B1677411

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This technical guide provides an in-depth overview of the thermochemical data for **molybdenum dichloride dioxide** (MoO_2Cl_2). It is intended for researchers, scientists, and professionals in drug development and materials science who require a thorough understanding of the thermodynamic stability and behavior of this compound. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes a visual representation of the experimental workflow.

Thermochemical Data

Molybdenum dichloride dioxide is an inorganic compound with the formula MoO_2Cl_2 .^[1] It is a yellow, diamagnetic solid that serves as a precursor in the synthesis of other molybdenum compounds.^{[1][2]} The following tables summarize the key thermochemical properties of MoO_2Cl_2 in its solid and gaseous states.

Table 1: Standard Enthalpy and Entropy of Formation

Property	State	Value	Reference
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$) at 298.15 K	Solid	-724 kJ/mol	[3]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$) at 298.15 K	Gas	-630 kJ/mol	[3]
Standard Molar Entropy (S°) at 298.15 K	Gas	337.6 J/mol·K	[4]

Table 2: Enthalpy of Sublimation

Property	Value	Reference
Enthalpy of Sublimation (Δ_{Hsub})	90 kJ/mol	[3]

Table 3: Gas Phase Heat Capacity Data (Shomate Equation Parameters)

The heat capacity (C_p) of gaseous MoO_2Cl_2 can be calculated using the Shomate equation over a temperature range of 298 to 6000 K.[4][5]

$$C_p^\circ = A + Bt + Ct^2 + D^*t^3 + E/t^2$$

where:

- t = temperature (K) / 1000
- C_p° = heat capacity (J/mol·K)

Parameter	Value	Reference
A	101.7532	[4][5]
B	5.266694	[4][5]
C	-1.406181	[4][5]
D	0.118893	[4][5]
E	-1.670982	[4][5]
F	-669.2015	[4][5]
G	449.8302	[4][5]
H	-633.0392	[4][5]

Experimental Protocols

Detailed experimental protocols for the determination of the thermochemical data of MoO_2Cl_2 are not extensively published. However, based on established methodologies for similar inorganic compounds, the following sections outline the likely procedures.

Synthesis and Purification of Molybdenum Dichloride Dioxide

A crucial first step for accurate thermochemical measurements is the synthesis of a high-purity sample. Several methods for the synthesis of MoO_2Cl_2 have been reported.

Synthesis by Chlorination of Molybdenum Dioxide:

A common and effective method involves the direct chlorination of molybdenum dioxide (MoO_2).^{[2][6]}

- Reactants: High-purity molybdenum dioxide (MoO_2) powder and dry chlorine (Cl_2) gas.
- Apparatus: A tube furnace equipped with a quartz reaction tube, a gas inlet for chlorine, and an outlet leading to a collection vessel.

- Procedure: a. A weighed amount of MoO_2 is placed in a porcelain boat inside the quartz tube. b. The system is purged with an inert gas (e.g., argon) to remove air and moisture. c. The furnace temperature is raised to between $150\text{ }^\circ\text{C}$ and $350\text{ }^\circ\text{C}$.^[2] d. A controlled flow of dry chlorine gas is passed over the heated MoO_2 . e. The volatile MoO_2Cl_2 product is carried by the gas stream and collected in a cooler part of the apparatus or in a designated collection vessel.^[2]

Purification by Sublimation:

The crude MoO_2Cl_2 is typically purified by sublimation to obtain a high-purity product suitable for thermochemical analysis.^[2]

- Apparatus: A sublimation apparatus consisting of a vessel to hold the crude product, a heating source (e.g., a heating mantle), and a cold finger or a cooled collection surface.
- Procedure: a. The crude MoO_2Cl_2 is placed in the sublimation vessel. b. The apparatus is evacuated to a low pressure to facilitate sublimation. c. The vessel is gently heated, causing the MoO_2Cl_2 to sublime directly from a solid to a gas. d. The gaseous MoO_2Cl_2 deposits as pure crystals on the cooled surface, leaving non-volatile impurities behind.^[2] e. The purified, crystalline MoO_2Cl_2 is then collected in an inert atmosphere to prevent contamination.

Determination of Enthalpy of Formation by Solution Calorimetry

Solution calorimetry is a common technique for determining the enthalpy of formation of solid compounds.

- Apparatus: A high-precision solution calorimeter, such as an isoperibol or isothermal calorimeter, equipped with a stirrer, a thermistor for temperature measurement, and a sample introduction mechanism.
- Calorimetric Solvent: A suitable solvent in which both the reactants and products of a chosen reaction dissolve. For molybdenum oxides and oxychlorides, alkaline solutions are often used.^[4]
- Procedure: a. A precise amount of the calorimetric solvent is placed in the calorimeter vessel. b. The system is allowed to reach thermal equilibrium. c. A known mass of the

purified MoO_2Cl_2 sample, sealed in a glass ampoule, is introduced into the calorimeter. d. The ampoule is broken, and the heat of solution is measured by monitoring the temperature change of the solvent. e. A series of reactions with known enthalpy changes are carried out in the calorimeter to establish a thermochemical cycle that leads to the formation of MoO_2Cl_2 from its constituent elements in their standard states. f. By applying Hess's Law to the measured heats of reaction for the steps in the thermochemical cycle, the standard enthalpy of formation of MoO_2Cl_2 can be calculated.

Determination of Enthalpy of Sublimation by Knudsen Effusion Mass Spectrometry

Knudsen effusion mass spectrometry (KEMS) is a powerful technique for studying the vaporization of low-volatility solids and determining their enthalpies of sublimation.

- **Apparatus:** A Knudsen effusion cell (a small, heated container with a tiny orifice) coupled to a high-vacuum system and a mass spectrometer.
- **Procedure:** a. A small amount of purified, solid MoO_2Cl_2 is placed in the Knudsen cell. b. The cell is heated to a series of controlled temperatures under high vacuum. c. At each temperature, a molecular beam of gaseous MoO_2Cl_2 effuses through the orifice. d. The mass spectrometer is used to identify the species in the effusing vapor and to measure their ion intensities, which are proportional to their partial pressures. e. The vapor pressure of MoO_2Cl_2 is measured as a function of temperature. f. The enthalpy of sublimation is then determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature, according to the Clausius-Clapeyron equation.

Measurement of Heat Capacity

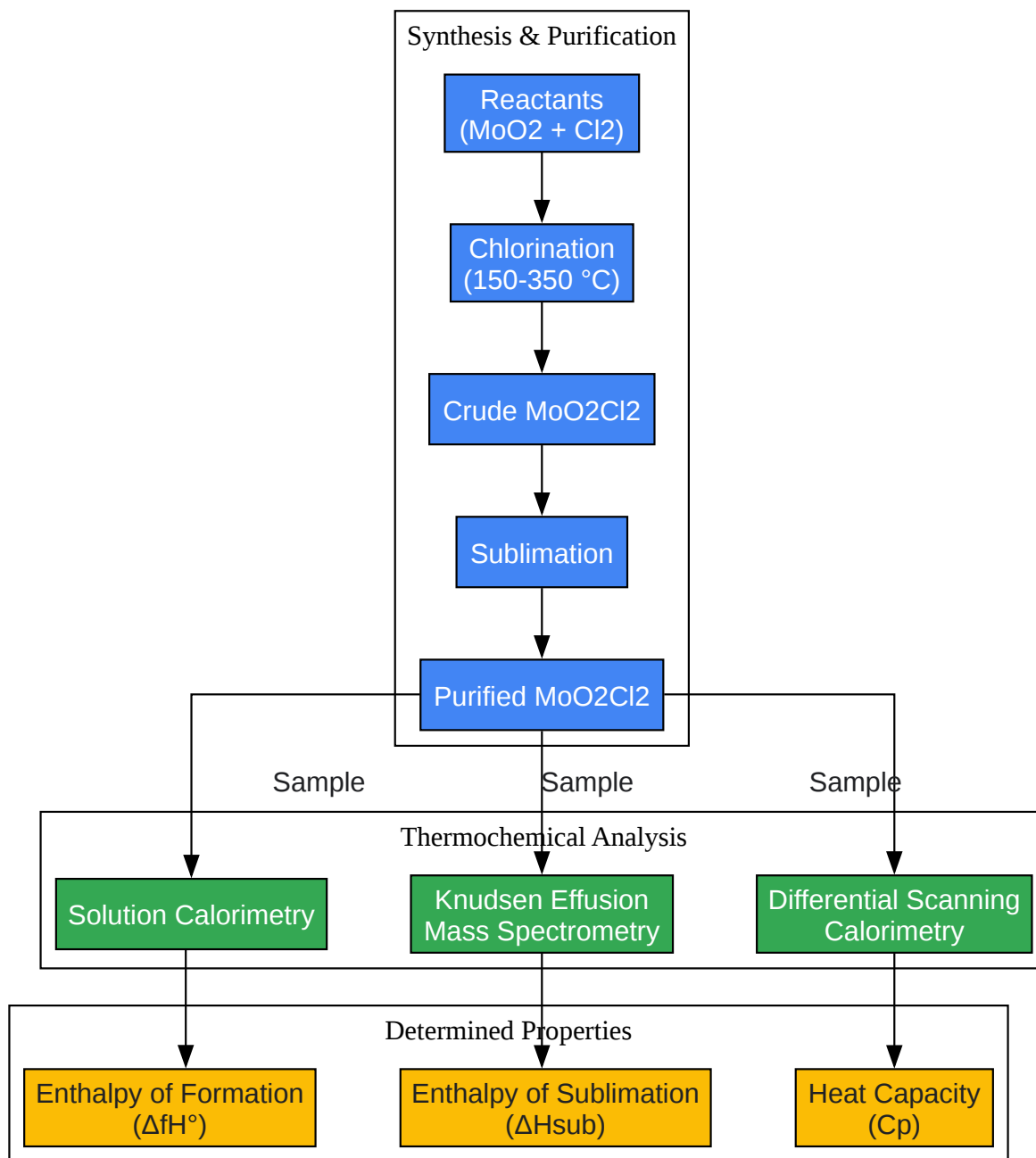
The heat capacity of solid MoO_2Cl_2 can be determined using various calorimetric techniques.

- **Apparatus:** A calorimeter designed for measuring heat capacity, such as a differential scanning calorimeter (DSC) or an adiabatic calorimeter.
- **Procedure (using DSC):** a. A small, accurately weighed sample of purified MoO_2Cl_2 is sealed in a sample pan. An empty pan is used as a reference. b. The sample and reference pans are placed in the DSC instrument. c. The instrument heats the sample and reference at a

constant rate over a desired temperature range. d. The DSC measures the difference in heat flow required to maintain the sample and reference at the same temperature. e. This differential heat flow is directly proportional to the heat capacity of the sample. f. By calibrating the instrument with a standard of known heat capacity, the specific heat capacity of MoO_2Cl_2 can be determined as a function of temperature.

Visualizations

The following diagram illustrates the general experimental workflow for the determination of the thermochemical properties of **molybdenum dichloride dioxide**.



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Caption: Experimental workflow for thermochemical analysis.

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